

Geological Surveys of the Narashino Area: A Technical Guide

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This technical guide provides an in-depth overview of the geological conditions of the Narashino area in Chiba Prefecture, Japan. The region's geology is primarily characterized by the Shimōsa Plateau and coastal reclaimed land, each presenting distinct soil compositions and geological structures. This document synthesizes available data from geological surveys, with a particular focus on quantitative soil properties and the methodologies employed in their assessment. The information presented herein is intended to serve as a foundational resource for research and development activities where ground stability and composition are critical factors.

Geological Overview

The geology of the Narashino area is broadly divided into two main categories: the inland Shimōsa Plateau and the coastal reclaimed land adjacent to Tokyo Bay.^[1]

- **Shimōsa Plateau:** This inland region is situated on the Shimōsa Group, a geological formation from the Tertiary and Pleistocene periods.^[2] The Shimōsa Group is composed of the Jizodo, Yabu, and Narita formations, which primarily consist of sedimentary layers of loose sand, clay silt, and pebbly-sand.^[2] Overlying these formations are more recent, fertile layers of volcanic ash.^[2]
- **Reclaimed Land:** The coastal area of Narashino, particularly south of Route 14, is predominantly artificially reclaimed land.^[3] This area was developed in two main periods:

1964-1966 and 1971-1977.[3] The reclaimed soil layer is typically 2 to 4 meters thick, with a groundwater level of 1 to 3 meters from the surface.[3] Beneath this fill, there is often a loose alluvial soil layer.[3] These man-made strata were significantly impacted by soil liquefaction during the 2011 Great East Japan Earthquake due to their high water content.[1]

A comprehensive understanding of the subsurface geology is available through the "Urban Geological Map of the Northern Area of Chiba Prefecture," published by the Geological Survey of Japan (GSJ), AIST.[4][5][6] This resource provides detailed 3D visualizations of the Quaternary coastal and fluvial sediments, as well as the artificial landfill soil.[4]

Subsurface Soil Characteristics

The soil properties in the Narashino area vary significantly between the reclaimed coastal region and the inland plateau. The following tables summarize quantitative data obtained from boring logs in the reclaimed areas.

Table 2.1: Representative Soil Profile - Reclaimed Land (Akanehama District)

| Depth (m) | Soil Type | SPT N-value | Remarks |
|-----------|---------------|-------------|--|
| 0 - 6.0 | Sand Fill | < 10 | High liquefaction potential. Groundwater level at approx. 2.0m. |
| 6.0 - | Alluvial Sand | < 10 | Loose alluvial soil layer underlying the sand fill. |

Data synthesized from the "Preliminary Report on Disasters Observed in Narashino City due to Liquefaction During Erthquake Great East Japan Earthquake."[3]

Table 2.2: General Soil Characteristics - Non-Reclaimed Area Foundation Soils

| Depth (m) | Soil Type | SPT N-value | Remarks |
|-----------|---------------------|-------------|---|
| 0 - 5.0 | Soft Cohesive Soils | - | Not typically liquefiable but prone to deformation. |
| > 5.0 | Alluvial Sand Layer | ~ 20 | Non-liquefiable, may transfer strong ground motion. |

Data synthesized from the "Preliminary Report on Disasters Observed in Narashino City due to Liquefaction During Earthquake Great East Japan Earthquake."

Experimental Protocols

The geological data for the Narashino area is primarily derived from boring surveys, including soil sampling and Standard Penetration Tests (SPT). These investigations are conducted in accordance with the standards set by the Japanese Geotechnical Society (JGS) and Japanese Industrial Standards (JIS).[3][7]

Boring and Soil Sampling

Boring surveys are essential for directly observing subsurface geological layers and collecting soil samples for laboratory testing.

- Procedure:
 - A borehole is advanced to the desired depth.
 - For undisturbed soil samples, specialized samplers are used, such as the thin-walled tube sampler with a fixed piston (JGS 1221) or rotary double-tube and triple-tube samplers (JGS 1222, JGS 1223).[7]
 - The sampler is carefully pushed or driven into the soil at the bottom of the borehole.
 - The sampler is withdrawn, and the soil sample is extruded and prepared for transportation to the laboratory.

- Samples are sealed to maintain their in-situ moisture content and prevent disturbance during transport.

Standard Penetration Test (SPT)

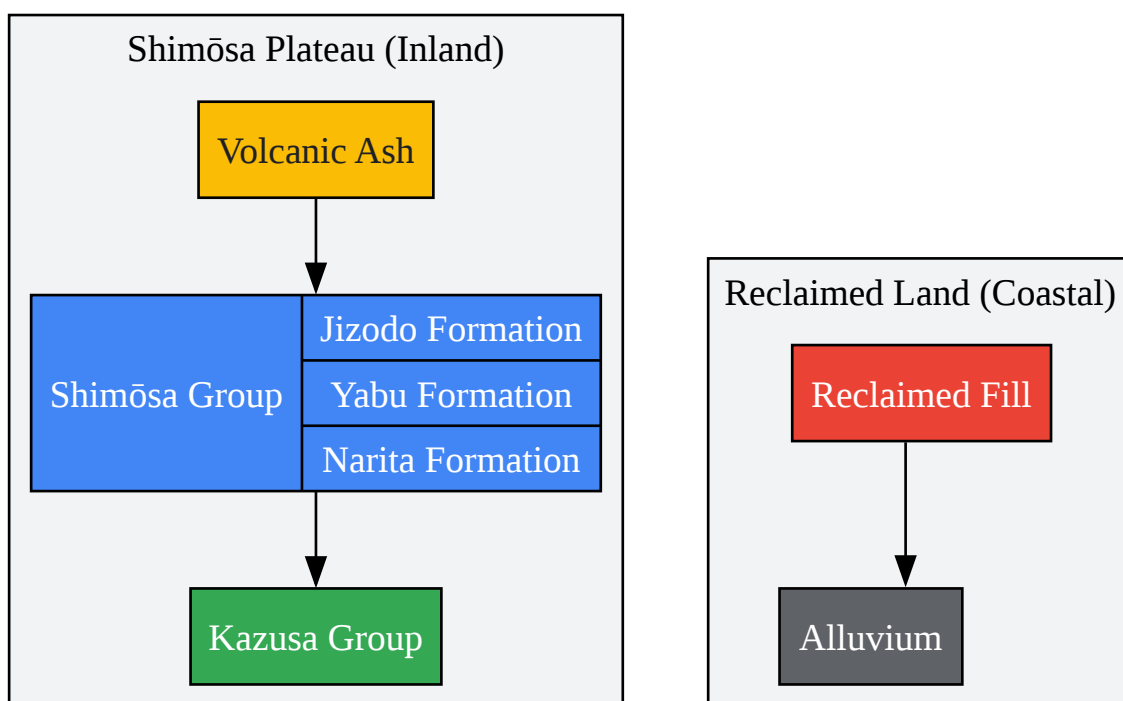
The SPT is a dynamic penetration test performed in a borehole to assess the relative density of soils and obtain a disturbed soil sample. The procedure is standardized by JIS A 1219.^{[5][7]}

- Apparatus:
 - A standard split-barrel sampler.
 - A drive hammer with a mass of 63.5 kg.
 - A drop height of 75 cm.
- Procedure:
 - The sampler is driven into the soil at the bottom of the borehole over a total distance of 45 cm.
 - The number of blows required to penetrate each of the three 15 cm intervals is recorded.
 - The SPT N-value is the sum of the blow counts for the final two 15 cm intervals (i.e., the penetration from 15 cm to 45 cm).
 - If the sampler penetrates more than 30 cm under the weight of the hammer alone, the N-value is recorded as 0.^[5]

Visualizations

Geological Cross-Section of Narashino Area

The following diagram illustrates a representative geological cross-section of the Narashino area, depicting the relationship between the Shimōsa Plateau and the coastal reclaimed land.

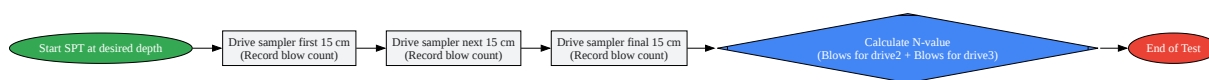


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A simplified geological cross-section of the Narashino area.

Standard Penetration Test (SPT) Workflow

The diagram below outlines the key steps involved in conducting a Standard Penetration Test.



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Workflow for the Standard Penetration Test (JIS A 1219).

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References

- 1. jiban.or.jp [jiban.or.jp]
- 2. Shimōsa Plateau - Wikipedia [en.wikipedia.org]
- 3. jiban.or.jp [jiban.or.jp]
- 4. jiban.or.jp [jiban.or.jp]
- 5. openjicareport.jica.go.jp [openjicareport.jica.go.jp]
- 6. Standard penetration test - Wikipedia [en.wikipedia.org]
- 7. » JGS Standards|The Japanese Geotechnical Society [jiban.or.jp]
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